

Essential Safety and Logistical Information for Handling (2E,15Z)-tetracosadienoyl-CoA

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Compound of Interest

Compound Name: (2E,15Z)-tetracosadienoyl-CoA

Cat. No.: B15550409

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(2E,15Z)-tetracosadienoyl-CoA is a long-chain fatty acyl-CoA ester, a class of molecules integral to cellular metabolism.^{[1][2]} While specific hazard data for this compound is not readily available, its structure necessitates careful handling in a laboratory setting. The following guidelines provide essential safety and logistical information for researchers, scientists, and drug development professionals.

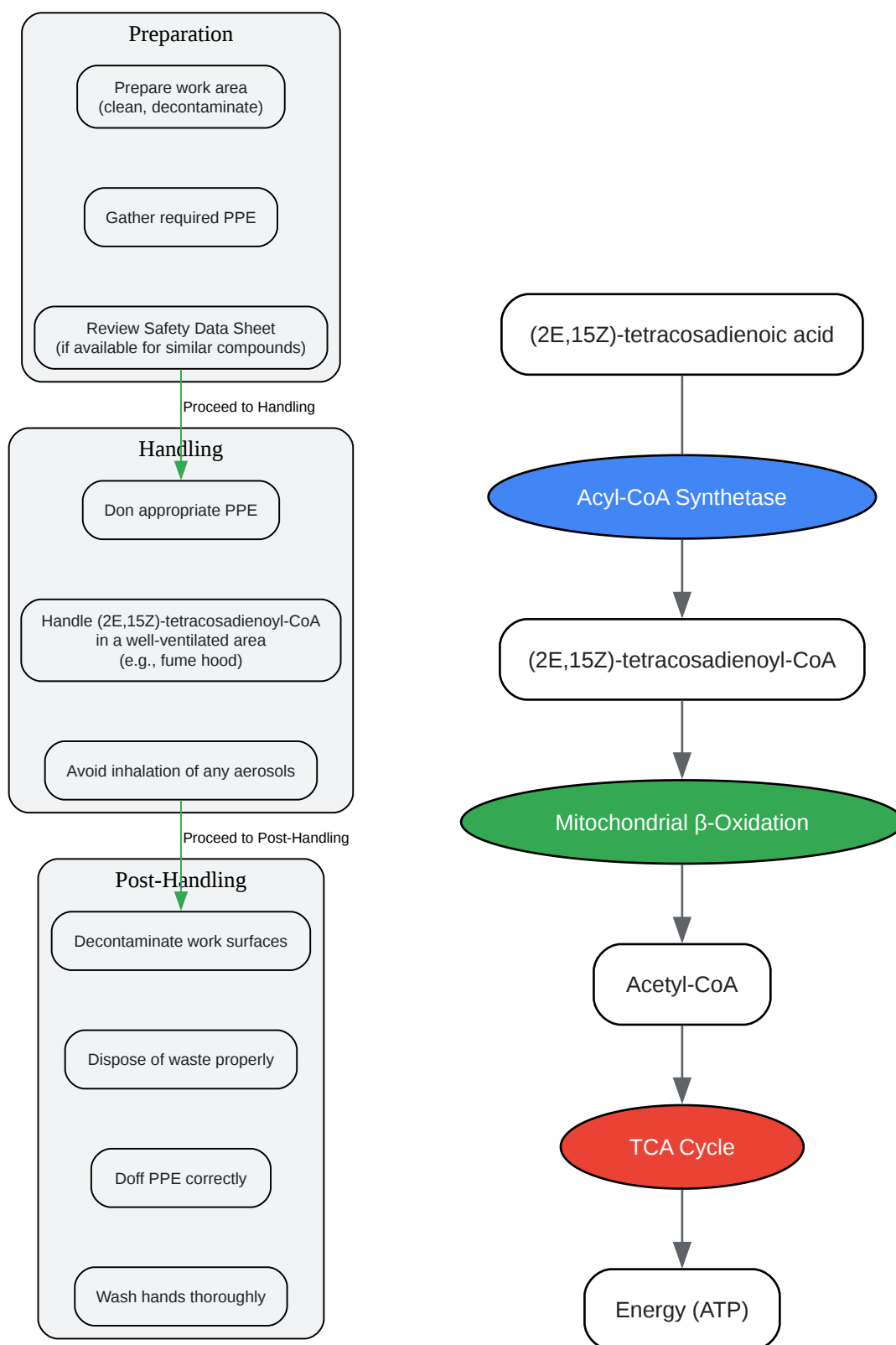
Personal Protective Equipment (PPE)

Standard laboratory PPE should be worn at all times when handling **(2E,15Z)-tetracosadienoyl-CoA** to minimize exposure and ensure personal safety.^{[3][4][5]} The required PPE is detailed below.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Glasses with Side Shields	Minimum requirement for all lab activities.[4]
Face Shield	To be worn over safety glasses when there is a splash hazard. [4][6]	
Hand Protection	Nitrile Gloves	Disposable nitrile gloves are recommended for incidental contact.[3][4][7]
Double Gloves	Consider double-gloving for procedures with a higher risk of contamination.[3][4]	
Body Protection	Laboratory Coat	A standard lab coat is required to protect clothing and skin.[3][5]
Foot Protection	Closed-Toe Shoes	Required to protect feet from spills and falling objects.[5]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for safely handling **(2E,15Z)-tetracosadienoyl-CoA**. The following workflow outlines the key steps from preparation to post-handling.



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